

Technical Whitepaper: Hexadecyldimethylammonium Chloride (CAS 2016-45-7)

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	Hexadecyldimethylammonium chloride
CAS No.:	2016-45-7
Cat. No.:	B8590218

[Get Quote](#)

The pH-Switchable Cationic Surfactant for Responsive Drug Delivery Systems[1] Executive Summary

Hexadecyldimethylammonium chloride (CAS 2016-45-7), often confused with its quaternary analog Cetyltrimethylammonium chloride (CTAC), represents a distinct class of protonated tertiary amine surfactants.[1] Unlike permanently charged quaternary ammonium compounds (Quats), this surfactant exhibits pH-switchable amphiphilicity. It functions as a cationic surfactant in acidic-to-neutral environments and transitions to a nonionic, water-insoluble amine in alkaline conditions. This "switchable" physicochemical profile makes it a critical excipient for pH-responsive drug delivery systems, endosomal escape mechanisms, and the formulation of catanionic vesicles.

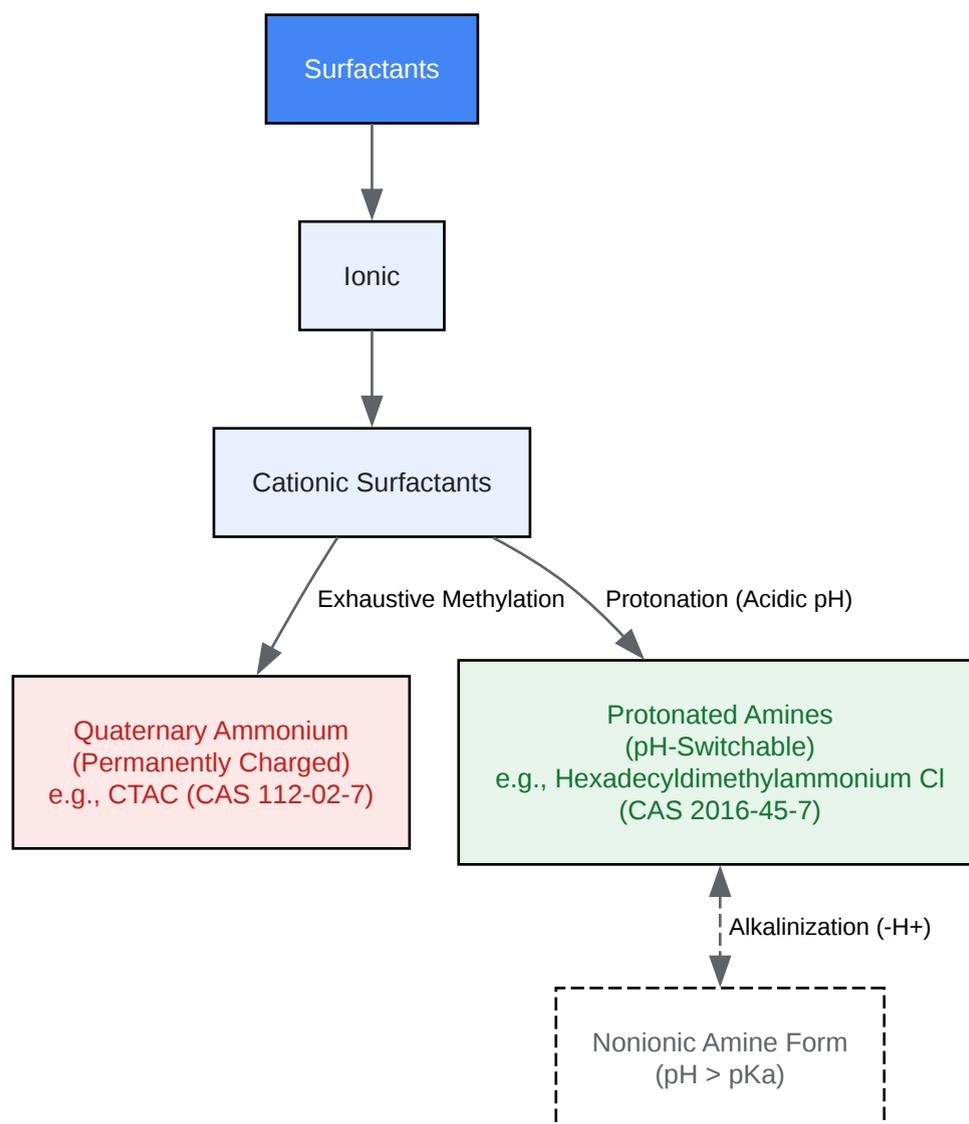
Chemical Identity & Structural Classification Nomenclature & Distinction

A critical error in formulation science is the conflation of **Hexadecyldimethylammonium chloride** with Hexadecyltrimethylammonium chloride (CTAC). The removal of a single methyl group from the headgroup fundamentally alters the surfactant's reactivity and stability profile.

Feature	Hexadecyldimethylammonium Chloride	Hexadecyltrimethylammonium Chloride (CTAC)
CAS Number	2016-45-7	112-02-7
Classification	Protonated Tertiary Amine Salt	Quaternary Ammonium Salt (Quat)
Structure		
pH Sensitivity	High (Deprotonates at pH > pKa ~9.8)	None (Permanently Charged)
Primary Utility	pH-Responsive Delivery, Catanionic Vesicles	Antimicrobial, Conditioner, DNA Extraction

Structural Hierarchy Visualization

The following diagram illustrates the classification lineage, highlighting the divergence between pH-sensitive amines and permanent quats.



[Click to download full resolution via product page](#)

Figure 1: Classification hierarchy distinguishing pH-switchable protonated amines from permanent quaternary ammonium surfactants.[1]

Physicochemical Properties

The "Switch" Mechanism

The utility of **Hexadecyldimethylammonium chloride** lies in its acid-base equilibrium.[1] The headgroup is a dimethylammonium ion (

).

- $\text{pH} < \text{pKa}$ (~ 9.8): The nitrogen retains its proton. The molecule is amphiphilic, soluble in water, and forms micelles.
- $\text{pH} > \text{pKa}$: The proton is lost. The molecule becomes N,N-Dimethylhexadecylamine, a water-insoluble oil.^[1] This drastic solubility change triggers the disassembly of micelles or the precipitation of the payload, a mechanism exploited for intracellular drug release.

Critical Micelle Concentration (CMC)

Compared to its trimethyl analog (CTAC, CMC ~ 0.9 mM), the dimethyl salt typically exhibits a slightly lower CMC ($\sim 0.6 - 0.8$ mM). The reduction in headgroup size (two methyls vs. three) reduces steric hindrance and electrostatic repulsion between headgroups, allowing for tighter packing at the interface.

Property	Value / Characteristic
Molecular Weight	305.97 g/mol
Physical Form	White crystalline solid (hygroscopic)
Solubility	Soluble in water, ethanol, chloroform (pH dependent)
Krafft Point	$< 0^\circ\text{C}$ (remains soluble at low temps unlike C18 analogs)
HLB Value	$\sim 10-11$ (calculated, cationic form)

Applications in Drug Development

Cationic Vesicle Engineering

Hexadecyldimethylammonium chloride is a preferred cation for generating cationic vesicles—spontaneously forming bilayers composed of oppositely charged surfactants.^[1]

- System: **Hexadecyldimethylammonium chloride** (+) mixed with Sodium Octyl Sulfosuccinate (AOT) (-).^[1]
- Advantage: Unlike conventional liposomes (which require extrusion), these vesicles form spontaneously due to the electrostatic attraction reducing the interfacial tension to near zero.

They are thermodynamically stable and can encapsulate both hydrophilic (core) and hydrophobic (bilayer) drugs.

Endosomal Escape & Gene Delivery

In gene therapy, the "proton sponge" effect is vital.

- **Complexation:** At neutral pH (formulation stage), the surfactant is cationic and binds negatively charged DNA/RNA.
- **Endocytosis:** The complex enters the cell.
- **Acidification:** As the endosome acidifies (pH 5.0), the tertiary amine headgroups buffer the influx of protons. This causes an osmotic influx of chloride ions and water, swelling the endosome until it bursts, releasing the therapeutic payload into the cytoplasm.

Experimental Protocols

Protocol A: Determination of pH-Dependent CMC (Conductivity Method)

Objective: To validate the surfactant's micellization threshold and pH sensitivity.^[1]

Materials:

- **Hexadecyldimethylammonium chloride** (Recrystallized from acetone).
- 0.1 M HCl and 0.1 M NaOH.
- Conductivity meter (e.g., Mettler Toledo SevenDirect).

Workflow:

- **Stock Preparation:** Prepare a 20 mM stock solution of surfactant in deionized water.^[1] Adjust pH to 4.0 using HCl to ensure full protonation.
- **Titration:** Add aliquots of stock solution into a vessel containing 50 mL of water (pH 4.0) under constant stirring.

- Measurement: Record conductivity () after each addition.
- Analysis: Plot vs. Concentration. The intersection of the two linear regions (pre-micellar and post-micellar) defines the CMC.
- pH Stress Test: Repeat the experiment at pH 10. Expected Result: The solution will become turbid, and conductivity will drop significantly as the surfactant deprotonates and precipitates, confirming the "switch."

Protocol B: Formulation of Catanionic Vesicles

Objective: To create stable drug carriers using ion-pair self-assembly.

Workflow Visualization:



[Click to download full resolution via product page](#)

Figure 2: Workflow for the spontaneous formation of catanionic vesicles.

Detailed Steps:

- Dissolution: Dissolve 10 mM **Hexadecyldimethylammonium chloride** in water (Solution A). Dissolve 10 mM Sodium Dodecyl Sulfate (SDS) or AOT in water (Solution B).
- Mixing: Slowly add Solution B to Solution A under gentle stirring to achieve a molar ratio of 0.4:0.6 to 0.6:0.4.
- Observation: The solution may initially turn cloudy (precipitate) and then clarify into a bluish opalescence, indicating vesicle formation.
- Purification: Dialyze against water (MWCO 3.5 kDa) to remove non-associated ions.

Safety & Handling

- Hazards: Like all cationic surfactants, this compound is a skin and eye irritant. It disrupts cell membranes non-specifically at high concentrations.
- Handling: Use nitrile gloves and safety goggles. Work in a fume hood if handling the dry powder to avoid inhalation.
- Storage: Store in a desiccator. The hydrochloride salt is hygroscopic.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 16220, N,N-Dimethylhexadecylamine hydrochloride. Retrieved from [\[Link\]](#)
- CAS Common Chemistry. **Hexadecyldimethylammonium chloride** (CAS 2016-45-7). [\[1\]](#)[\[2\]](#)[\[3\]](#) Retrieved from [\[Link\]](#)[\[2\]](#)
- ResearchGate (2024). Critical Micelle Concentrations of Hexadecyltrimethylammonium Chloride vs Analogs. Retrieved from [\[Link\]](#)
- MDPI (2021). Biocompatible Solvents and Ionic Liquid-Based Surfactants as Sustainable Components. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. [pinpools.com](https://www.pinpools.com) [[pinpools.com](https://www.pinpools.com)]
- To cite this document: BenchChem. [Technical Whitepaper: Hexadecyldimethylammonium Chloride (CAS 2016-45-7)]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b8590218#hexadecyldimethylammonium-chloride-surfactant-classification\]](https://www.benchchem.com/product/b8590218#hexadecyldimethylammonium-chloride-surfactant-classification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com